

# Osanetant Administration Protocol for Rodent Fear Conditioning: Application Notes

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## Compound of Interest

Compound Name: *Osanetant*

Cat. No.: *B1677505*

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## Introduction

**Osanetant** (also known as SR142801) is a potent and selective non-peptide antagonist of the neurokinin 3 receptor (NK3R). The NK3R, along with its endogenous ligand neurokinin B (NkB), is a key component of the tachykinin 2 (Tac2) signaling pathway.<sup>[1][2]</sup> This pathway is highly expressed in the central amygdala, a critical brain region for the consolidation of fear memories.<sup>[2]</sup> Preclinical research has demonstrated that blockade of the Tac2/NkB/NK3R pathway with **Osanetant** can modulate fear memory consolidation, suggesting its potential as a therapeutic agent for fear-related disorders such as post-traumatic stress disorder (PTSD).<sup>[1][2]</sup>

These application notes provide detailed protocols for the administration of **Osanetant** in rodent models of cued and contextual fear conditioning, a summary of its effects on fear memory, and an overview of the underlying signaling pathways.

## Mechanism of Action

**Osanetant** competitively binds to and blocks the activity of the NK3R in the central nervous system.<sup>[3]</sup> The activation of the Tac2 pathway, through the binding of NkB to NK3R, is a necessary and sufficient step for the modulation of fear memories.<sup>[4][5]</sup> By antagonizing the NK3R, **Osanetant** disrupts this signaling cascade, thereby impairing the consolidation of fear memories.<sup>[2]</sup> Interestingly, the effects of **Osanetant** on fear memory have been shown to be

sex-dependent, impairing fear memory in males while enhancing it in females in the proestrus phase.[6] Downstream of the NK3R, the Akt/GSK3 $\beta$ / $\beta$ -catenin signaling pathway has been implicated in mediating the effects of the Tac2 pathway on fear memory consolidation.[7]

## Data Presentation

The following tables summarize the quantitative data from key studies investigating the effects of **Osanetant** on fear conditioning in rodents.

Study Focus	Animal Model	Osanetant Dose & Route	Administration Timing	Key Findings	Reference
Fear expression after trauma	Female mice	Not specified	30 minutes after immobilization stress	Significantly lower freezing behavior compared to controls (p = 0.038), indicating impaired consolidation of fear memory.	[1]
Cued-fear memory consolidation	Male mice	5 mg/kg, i.p.	30 minutes after fear acquisition	Impaired fear memory consolidation.	[6]
Cued-fear memory consolidation	Female mice (proestrus)	5 mg/kg, i.p.	30 minutes after fear acquisition	Enhanced fear memory consolidation.	[6]
Cued-fear memory consolidation	Prepubertal male and female mice	Not specified	30 minutes after fear acquisition	Ineffective in modulating fear memory consolidation.	[6]

## Experimental Protocols

### Osanetant Solution Preparation

For intraperitoneal (i.p.) injection, **Osanetant** can be prepared in a vehicle solution with the following composition:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

Preparation Steps:

- Dissolve the required amount of **Osanetant** in DMSO to create a stock solution.
- Add PEG300 to the DMSO/**Osanetant** solution and mix thoroughly.
- Add Tween-80 and mix until the solution is homogenous.
- Finally, add saline to reach the final desired volume and concentration.[8]

### Cued Fear Conditioning Protocol with Osanetant Administration

This protocol is designed to assess the effect of **Osanetant** on the consolidation of fear memory associated with an auditory cue.

Day 1: Habituation and Fear Conditioning

- Habituation: Place the mouse in the conditioning chamber (Context A) and allow for a 120-second habituation period.[9]
- Drug Administration: Administer **Osanetant** (e.g., 5 mg/kg, i.p.) or vehicle at the desired time point relative to fear conditioning (e.g., 30 minutes post-conditioning).

- Conditioning: Present an auditory cue (e.g., 80 dB tone at 10 kHz for 20-30 seconds).<sup>[10][11]</sup> During the final 1-2 seconds of the tone, deliver a mild footshock (e.g., 0.4-0.6 mA for 1-2 seconds).<sup>[10][11]</sup>
- Inter-Trial Interval: Allow for a 90-second interval.<sup>[9]</sup>
- Repeat: Repeat the tone-shock pairing for a total of 4 trials.<sup>[9]</sup>
- Post-Conditioning Period: Leave the mouse in the chamber for an additional 60 seconds before returning it to its home cage.

#### Day 2: Contextual Fear Testing

- Place the mouse back into the conditioning chamber (Context A) for 6 minutes without presenting the auditory cue or footshock.<sup>[9]</sup>
- Record the percentage of time the mouse spends freezing.

#### Day 3: Cued Fear Testing

- Place the mouse in a novel chamber (Context B) with different visual, tactile, and olfactory cues.
- Allow for a 120-second baseline period.<sup>[9]</sup>
- Present the auditory cue for a sustained period (e.g., 3-6 minutes).
- Record the percentage of time the mouse spends freezing during the baseline and cue presentation periods.

## Contextual Fear Conditioning Protocol with Osanetant Administration

This protocol assesses the effect of **Osanetant** on the consolidation of fear memory associated with the conditioning environment.

#### Day 1: Habituation and Fear Conditioning

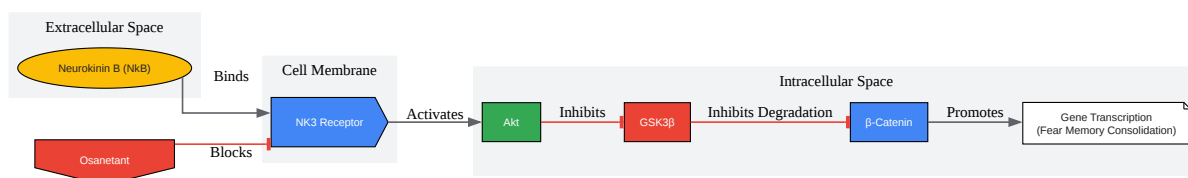
- Habituation: Place the mouse in the conditioning chamber (Context A) and allow for a 120-second habituation period.[9]
- Drug Administration: Administer **Osanetant** (e.g., 5 mg/kg, i.p.) or vehicle at the desired time point relative to fear conditioning (e.g., 30 minutes post-conditioning).
- Conditioning: Deliver a series of footshocks (e.g., 3 shocks of 0.5 mA for 2 seconds each, with a 60-second inter-shock interval).
- Post-Conditioning Period: Leave the mouse in the chamber for an additional 60 seconds before returning it to its home cage.

#### Day 2: Contextual Fear Testing

- Place the mouse back into the conditioning chamber (Context A) for a 5-minute test session.
- Record the percentage of time the mouse spends freezing.

## Mandatory Visualizations

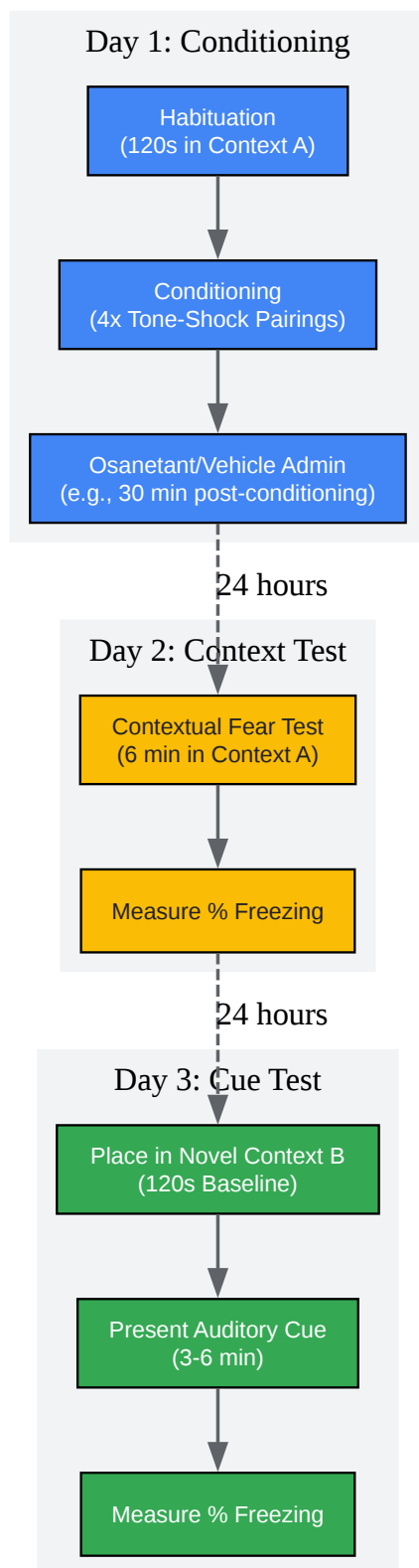
### Signaling Pathway of Tac2 in Fear Memory Consolidation



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Caption: Tac2 signaling pathway in fear memory consolidation.

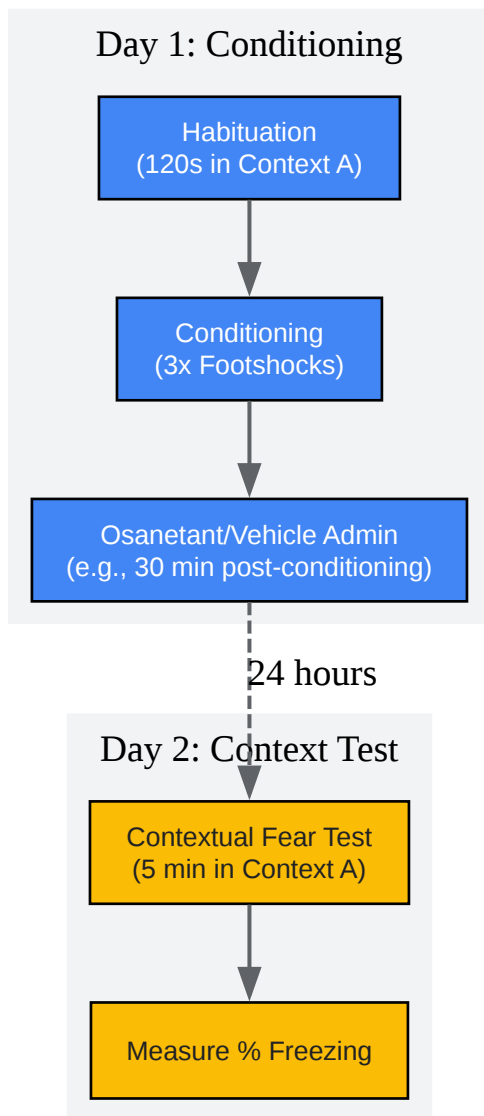
## Experimental Workflow for Cued Fear Conditioning with Osanetant



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Caption: Cued fear conditioning experimental workflow.

## Experimental Workflow for Contextual Fear Conditioning with Osanetant



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Caption: Contextual fear conditioning workflow.

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